

Navigating the Structure-Activity Relationship of Spirocyclic Muscarinic Agonists: A Comparative Guide

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Compound of Interest

Compound Name: *tert*-Butyl 7-hydroxy-2-azaspiro[3.5]nonane-2-carboxylate

CAS No.: 1363383-18-9

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A comprehensive review of the structure-activity relationship (SAR) for 7-hydroxy-2-azaspiro[3.5]nonane analogs as muscarinic agonists is not readily available in the public domain. Extensive searches of scientific literature and patent databases did not yield specific SAR studies or quantitative biological data for this particular chemical scaffold. Therefore, this guide provides a comparative analysis of structurally related spirocyclic and piperidine-containing compounds that have been evaluated as muscarinic receptor ligands. The principles and experimental methodologies described herein are broadly applicable to the characterization of novel muscarinic agonists.

This guide will focus on two relevant classes of compounds for which SAR data has been published: 1-oxa-2,8-diazaspiro[4.5]decan-3-ones and 3-(3-alkyl-1,2,4-oxadiazol-5-yl)-1,2,5,6-tetrahydropyridines. By examining the SAR of these related series, researchers can gain valuable insights into the design and evaluation of novel spirocyclic muscarinic agonists.

Comparative Analysis of Spirocyclic Muscarinic Agonists

The following tables summarize the biological data for representative compounds from two different series of muscarinic agonists. These examples illustrate how structural modifications around a core scaffold can influence binding affinity and functional activity at muscarinic receptors.

Table 1: SAR of 1-oxa-2,8-diazaspiro[4.5]decan-3-one Analogs at M1 and M2 Receptors

This series of compounds, related to the M1 muscarinic agonist YM796, was evaluated for their binding affinity at M1 and M2 muscarinic receptors. The data highlights the impact of substitutions on the diazaspirodecane core.

Compound ID	R Group (at N8)	M1 Receptor Affinity (K _i , nM)	M2 Receptor Affinity (K _i , nM)	M1/M2 Selectivity
6a	Methyl	1.8	1.5	0.83
6b	Ethyl	5.4	12	2.2
6c	n-Propyl	3.9	15	3.8
6d	Isopropyl	20	110	5.5
6e	n-Butyl	6.1	35	5.7

Data sourced from a study on the synthesis and SAR of 1-oxa-2,8-diazaspiro[4.5]decan-3-ones as M1 muscarinic agonists.[\[1\]](#)

Key SAR Observations for 1-oxa-2,8-diazaspiro[4.5]decan-3-ones:

- The N8-methyl substituted compound 6a displays high affinity for both M1 and M2 receptors with little selectivity.[\[1\]](#)

- Increasing the alkyl chain length at the N8 position generally leads to a decrease in affinity for both M1 and M2 receptors.
- Interestingly, increasing the bulk of the N8-alkyl substituent appears to confer a modest degree of selectivity for the M1 receptor over the M2 receptor.[1]

Table 2: SAR of 3-(3-alkyl-1,2,4-oxadiazol-5-yl)-1,2,5,6-tetrahydropyridine Analogs

This series explores the impact of the 3-alkyl substituent on the oxadiazole ring on muscarinic receptor binding and functional activity.

Compound ID	R Group (Alkyl Chain)	Muscarinic Receptor Binding IC50 (nM) vs. [3H]Oxotremorine-M	Guinea Pig Ileum Functional Assay (pD2)	Efficacy (vs. Carbachol)
2a	Methyl	180	6.57	Full Agonist
2b	Ethyl	64	7.04	Full Agonist
2c	n-Propyl	21	7.50	Full Agonist
2d	n-Butyl	11	7.82	Full Agonist
2e	n-Pentyl	14	7.66	Full Agonist
2h	Isopropyl	230	-	Antagonist
2k	Cyclopentyl	110	-	Antagonist

Data adapted from a study on the synthesis and SAR of 3-(3-alkyl-1,2,4-oxadiazol-5-yl)-1,2,5,6-tetrahydropyridine analogs.[2]

Key SAR Observations for 3-(3-alkyl-1,2,4-oxadiazol-5-yl)-1,2,5,6-tetrahydropyridines:

- For unbranched alkyl chains (2a-2g), agonist activity is observed.[2]

- Potency in the functional assay tends to increase with increasing alkyl chain length up to n-butyl (2d).[2]
- The introduction of branched or cyclic substituents at the 3-position of the oxadiazole ring (e.g., 2h, 2k) leads to a switch from agonist to antagonist activity.[2]
- The N-desmethyl analog of the n-butyl derivative was found to be a potent muscarinic agonist.[2]

Experimental Protocols

Detailed and robust experimental protocols are crucial for the accurate determination of the pharmacological properties of novel compounds. Below are representative methodologies for key in vitro assays used to characterize muscarinic receptor ligands.

Radioligand Binding Assays

These assays are fundamental for determining the affinity of a compound for a specific receptor subtype.[3] They typically involve the use of a radiolabeled ligand that is known to bind to the receptor of interest.

Objective: To determine the binding affinity (K_i) of a test compound for a specific muscarinic receptor subtype (e.g., M1, M2, M3, M4, or M5).

Materials:

- Cell membranes expressing the muscarinic receptor subtype of interest.
- Radioligand (e.g., [3H]-N-methylscopolamine, [3H]-QNB).
- Test compounds (at various concentrations).
- Assay buffer.
- Non-specific binding determinator (e.g., a high concentration of atropine).
- Glass fiber filters.

- Scintillation fluid and counter.

Procedure:

- **Membrane Preparation:** Prepare cell membranes from cell lines stably expressing the human muscarinic receptor subtype of interest.
- **Assay Setup:** In a 96-well plate, add the cell membranes, radioligand, and either buffer (for total binding), the non-specific binding determinator, or the test compound at various concentrations.
- **Incubation:** Incubate the plate at room temperature for a sufficient time to allow the binding to reach equilibrium (typically 60-90 minutes).
- **Filtration:** Rapidly filter the contents of each well through a glass fiber filter to separate the receptor-bound radioligand from the unbound radioligand.
- **Washing:** Wash the filters with ice-cold assay buffer to remove any non-specifically bound radioligand.
- **Counting:** Place the filters in scintillation vials, add scintillation fluid, and measure the radioactivity using a scintillation counter.
- **Data Analysis:** Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀). The K_i value can then be calculated using the Cheng-Prusoff equation.

Functional Assays: Calcium Mobilization

Functional assays are essential to determine whether a compound acts as an agonist, antagonist, or allosteric modulator. For M₁, M₃, and M₅ muscarinic receptors, which couple to Gq/11 proteins, measuring changes in intracellular calcium concentration is a common method to assess agonist activity.^{[4][5]}

Objective: To measure the functional potency (EC₅₀) of a test compound at Gq-coupled muscarinic receptors.

Materials:

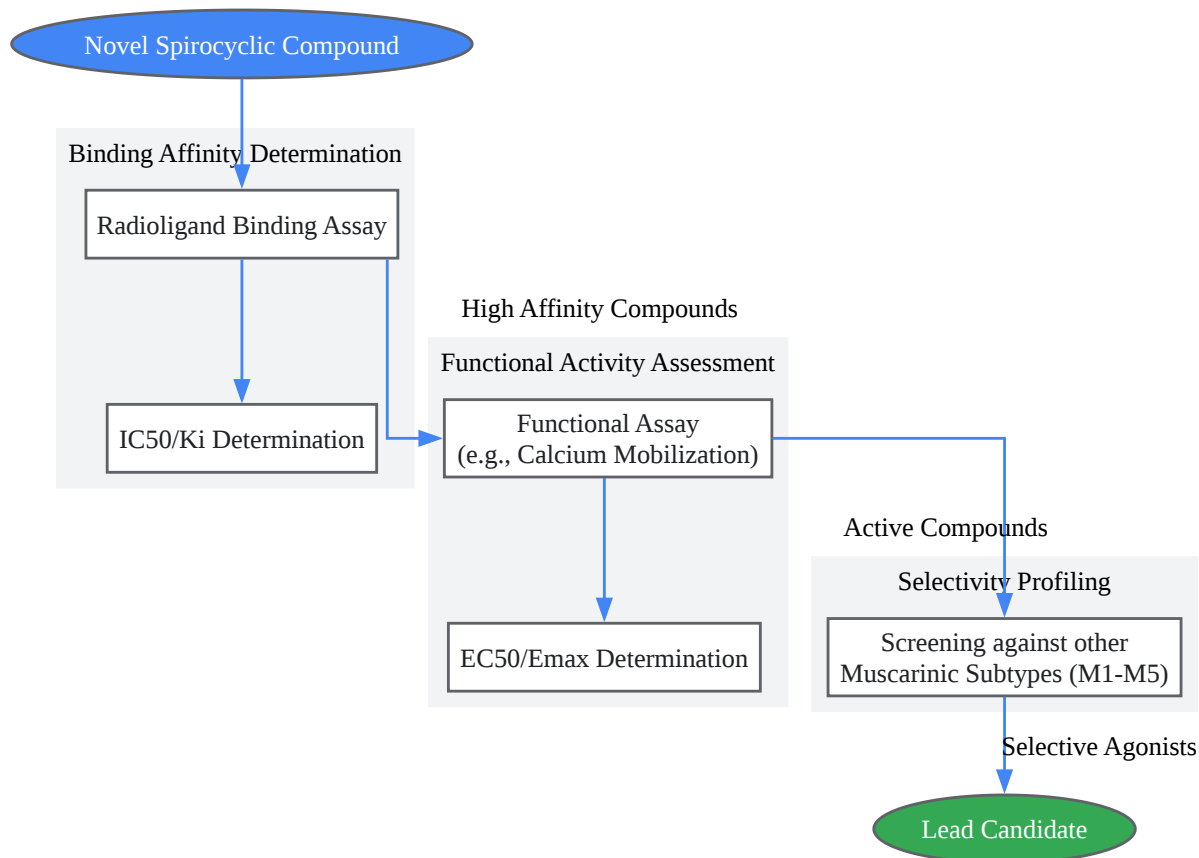
- Cells stably expressing the M1, M3, or M5 muscarinic receptor subtype.
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Assay buffer.
- Test compounds (at various concentrations).
- Fluorescence plate reader with kinetic reading capabilities.

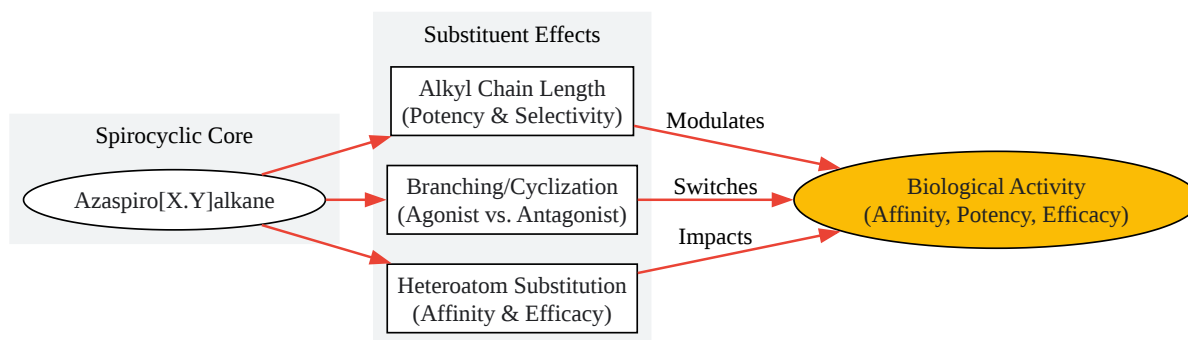
Procedure:

- **Cell Plating:** Seed the cells in a 96- or 384-well black-walled, clear-bottom plate and allow them to adhere overnight.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's protocol. This typically involves incubating the cells with the dye for 30-60 minutes at 37°C.
- **Washing:** Gently wash the cells with assay buffer to remove excess dye.
- **Compound Addition:** Prepare serial dilutions of the test compound.
- **Measurement:** Place the plate in a fluorescence plate reader. Measure the baseline fluorescence, then add the test compound to the wells and immediately begin recording the fluorescence intensity over time.
- **Data Analysis:** The change in fluorescence intensity corresponds to the increase in intracellular calcium. Plot the peak fluorescence response against the logarithm of the agonist concentration and fit the data to a sigmoidal dose-response curve to determine the EC50 value.^[6]

Visualizing Experimental Workflows and SAR

Diagrams created using Graphviz can effectively illustrate complex relationships and workflows.





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